

Larixol solubility in DMSO and other organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Larixol

Cat. No.: B15571354

[Get Quote](#)

Larixol Solubility Technical Support Center

Welcome to the technical support center for **Larixol**. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guidance related to the solubility of **Larixol** in DMSO and other organic solvents.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Larixol**?

For most in vitro applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Larixol**.

Q2: What is the solubility of **Larixol** in DMSO?

Larixol has a solubility of 50 mg/mL in DMSO, which is equivalent to 163.14 mM.^[1] It is important to note that achieving this concentration may require sonication.^[1]

Q3: Is **Larixol** soluble in other organic solvents?

Qualitative data indicates that **Larixol** is slightly soluble in chloroform and methanol.^{[2][3]} For a related compound, Larixyl Acetate, slight solubility has also been noted in chloroform and ethyl acetate.^[4]

Q4: How should I prepare a stock solution of **Larixol**?

It is recommended to prepare a concentrated stock solution in newly opened, anhydrous DMSO.^[1] This stock solution can then be diluted with aqueous buffers or cell culture media for your specific experimental needs. To minimize the effects of DMSO on your experiment, the final concentration of DMSO should typically be kept below 0.5%.

Q5: How should I store **Larixol** stock solutions?

Larixol stock solutions should be stored at -20°C or -80°C to maintain stability.^[1] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^[1] When stored at -20°C, the solution should be used within one month; at -80°C, it can be stored for up to six months.^[1]

Solubility Data

The following table summarizes the known solubility of **Larixol** in various organic solvents.

Solvent	Solubility	Molar Concentration (at max solubility)	Notes
Dimethyl Sulfoxide (DMSO)	50 mg/mL ^[1]	163.14 mM ^[1]	Ultrasonic assistance may be required. ^[1] Use of newly opened, anhydrous DMSO is recommended as the solvent is hygroscopic. ^[1]
Chloroform	Slightly Soluble ^{[2][3]}	Not Quantified	-
Methanol	Slightly Soluble ^{[2][3]}	Not Quantified	-

Experimental Protocol: Preparation of a Larixol Stock Solution

This protocol outlines the steps for preparing a 50 mg/mL stock solution of **Larixol** in DMSO.

Materials:

- **Larixol** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weighing: Accurately weigh the desired amount of **Larixol** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the tube to achieve a final concentration of 50 mg/mL.
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes.
 - If the **Larixol** has not completely dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1]

Troubleshooting Guide

Issue 1: **Larixol** is not fully dissolving in DMSO.

- Possible Cause 1: Insufficient mixing.
 - Solution: Ensure the solution has been vortexed thoroughly. For stubborn solutes, sonication is recommended to aid dissolution.[\[1\]](#)
- Possible Cause 2: The DMSO has absorbed water.
 - Solution: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.[\[1\]](#) This can significantly impact the solubility of hydrophobic compounds like **Larixol**. Always use newly opened, anhydrous DMSO for preparing stock solutions.
- Possible Cause 3: The concentration is too high.
 - Solution: While the reported solubility is 50 mg/mL, it is advisable to start with a slightly lower concentration if you are experiencing difficulties.

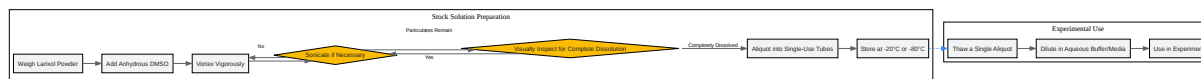
Issue 2: The **Larixol** solution appears cloudy or has precipitated after dilution in aqueous media.

- Possible Cause: Low aqueous solubility.
 - Solution: **Larixol** is a hydrophobic compound and is expected to have low solubility in aqueous solutions. When diluting the DMSO stock solution, add it to the aqueous buffer or media slowly while vortexing to facilitate mixing. Avoid high final concentrations of **Larixol** in the aqueous medium. It may be necessary to optimize the final concentration to prevent precipitation.

Issue 3: Inconsistent experimental results.

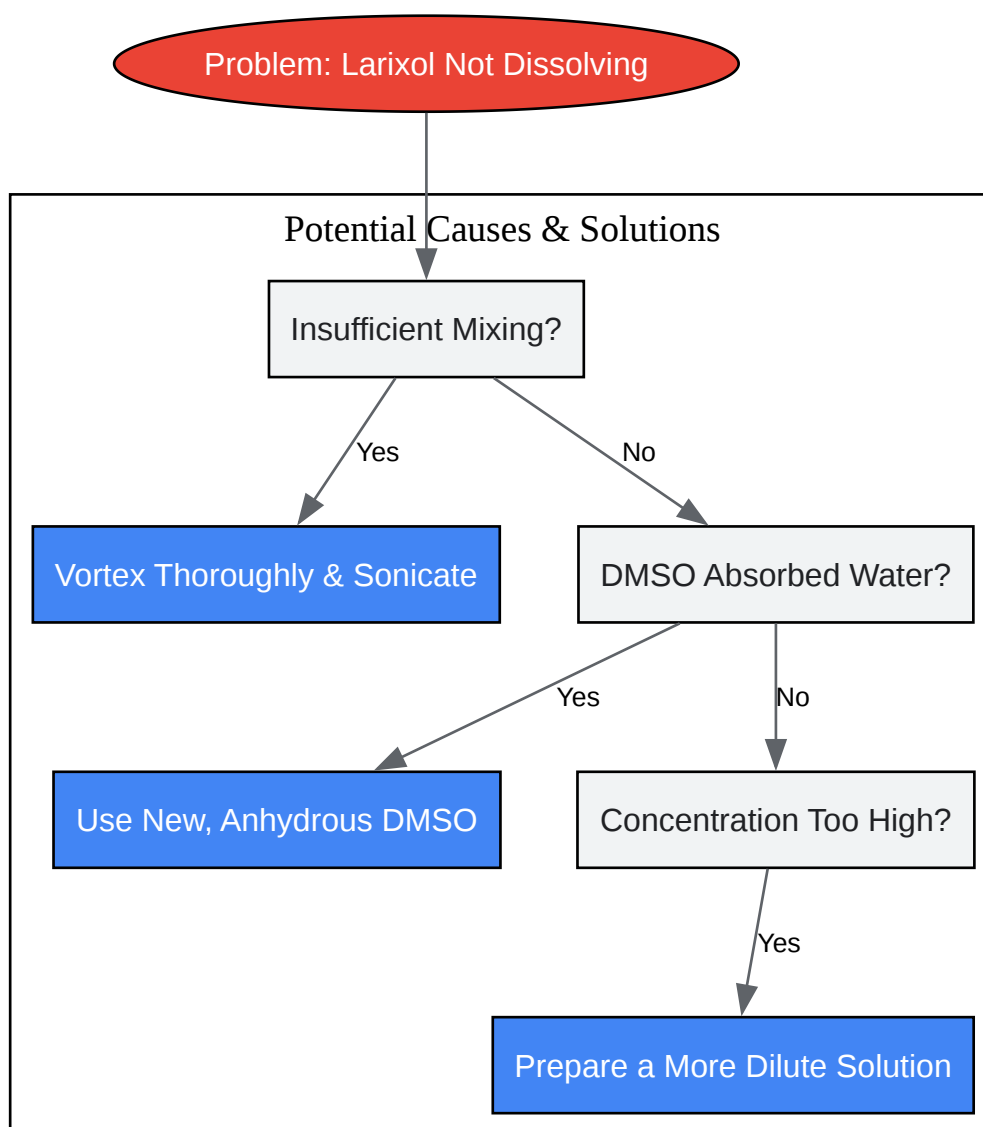
- Possible Cause: Degradation of **Larixol**.
 - Solution: Repeated freeze-thaw cycles can lead to the degradation of the compound.[\[1\]](#) To ensure consistency, it is crucial to aliquot the stock solution into single-use volumes. Always use a fresh aliquot for each experiment.

Visual Guides



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using a **Larixol** stock solution.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for **Larixol** dissolution issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. LARIXOL CAS#: [m.chemicalbook.com]
- 3. LARIXOL ACETATE | 1438-66-0 [chemicalbook.com]
- 4. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Larixol solubility in DMSO and other organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571354#larixol-solubility-in-dmsol-and-other-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com